

Application Note: In Vitro Enzyme Assay for 15-LOX-1 Inhibitors

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Compound of Interest

Compound Name: 15-LOX-1 inhibitor 1

Cat. No.: B2770240

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Audience: Researchers, scientists, and drug development professionals.

Introduction

15-Lipoxygenase-1 (15-LOX-1) is a crucial enzyme in the metabolism of polyunsaturated fatty acids, such as linoleic acid and arachidonic acid.^{[1][2]} It catalyzes the peroxidation of these fatty acids, leading to the production of bioactive lipid mediators.^[1] These mediators are implicated in various physiological and pathological processes, including inflammation, atherosclerosis, and certain types of cancer.^{[1][2]} Consequently, the development of potent and selective 15-LOX-1 inhibitors is a significant area of interest for therapeutic intervention.^{[2][3]} This document provides a detailed protocol for an in vitro spectrophotometric assay to screen and characterize inhibitors of 15-LOX-1.

Assay Principle

The 15-LOX-1 enzyme assay is based on the catalytic oxidation of a polyunsaturated fatty acid substrate, such as linoleic acid. 15-LOX-1 converts linoleic acid to 13-hydroperoxyoctadecadienoic acid (13-HpODE).^[2] This reaction results in the formation of a conjugated diene system within the fatty acid structure, which leads to a significant increase in absorbance at 234 nm.^{[1][2]} The rate of increase in absorbance is directly proportional to the enzyme's activity. By measuring this rate in the presence and absence of a test compound, the inhibitory potential of the compound against 15-LOX-1 can be determined.

15-LOX-1 Signaling Pathway

15-LOX-1 is a key enzyme in the arachidonic acid cascade, producing lipid peroxides that can influence inflammatory signaling pathways.[2] Inhibition of 15-LOX-1 is expected to reduce the production of these pro-inflammatory mediators.

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References

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- 3. Activity-Based Probes for 15-lipoxygenase-1 - PMC [pmc.ncbi.nlm.nih.gov]
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